

# Essential Safety and Logistical Information for Handling GSK8175

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## Compound of Interest

Compound Name: GSK8175

Cat. No.: B15563726

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, storage, and disposal of **GSK8175**, an investigational compound for research use only. Given that the specific toxicological properties of **GSK8175** have not been fully characterized, a cautious approach, treating it as a potentially hazardous substance, is imperative. Adherence to these procedures is critical to ensure personnel safety and maintain a secure laboratory environment.

## Personal Protective Equipment (PPE)

Consistent use of appropriate Personal Protective Equipment (PPE) is the most critical barrier against potential exposure. The following table summarizes the required PPE for various procedures involving **GSK8175**.

Procedure	Required PPE	Notes
Weighing and Aliquoting (Solid Form)	- Double Nitrile Gloves- Disposable Gown/Lab Coat- Safety Goggles with Side Shields- N95 or higher-rated respirator	To be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation of fine particulates.
Solution Preparation and Handling	- Double Nitrile Gloves- Disposable Gown/Lab Coat- Safety Goggles with Side Shields	Work should be conducted in a chemical fume hood. A face shield is recommended if there is a significant risk of splashing.
Storage and Transport (within the facility)	- Nitrile Gloves- Lab Coat	GSK8175 should be stored in clearly labeled, sealed containers. Secondary containment should be used during transport.
Waste Disposal	- Double Nitrile Gloves- Disposable Gown/Lab Coat- Safety Goggles with Side Shields	All waste must be handled as hazardous chemical waste.

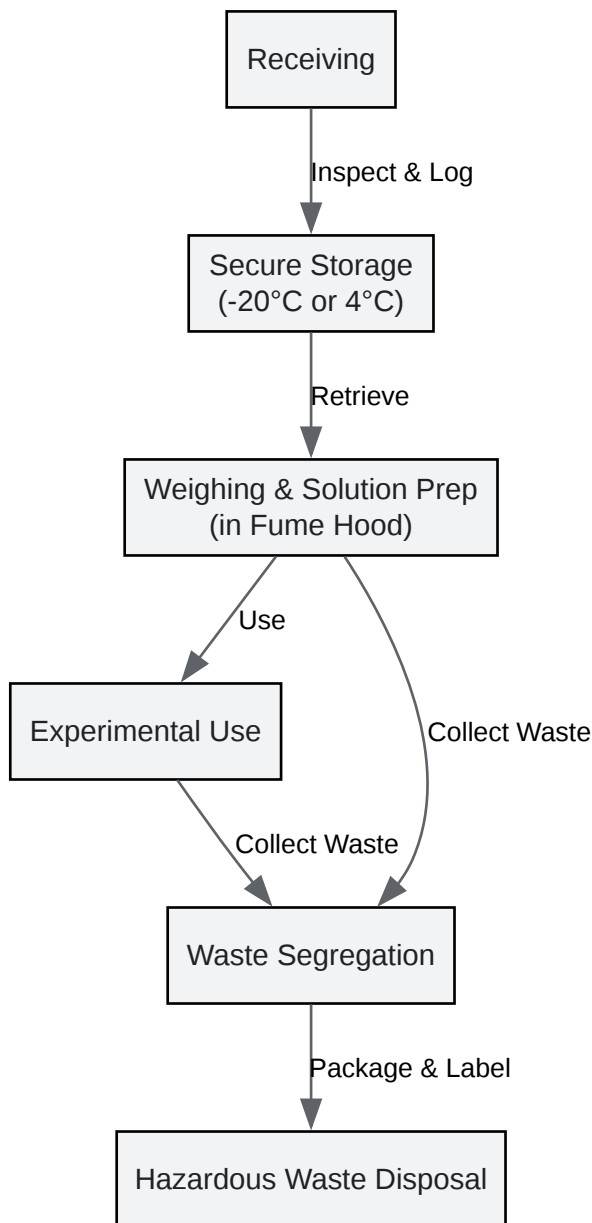
## Operational and Disposal Plans

Storage: **GSK8175** should be stored in a cool, dry, and dark place. Recommended storage temperatures are 0 - 4°C for short-term (days to weeks) and -20°C for long-term (months to years). It should be kept in a tightly sealed, clearly labeled container in a designated and controlled-access area.

Handling Workflow:

The following diagram outlines the standard operating procedure for handling **GSK8175** from receipt to disposal.

## GSK8175 Handling Workflow



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